Spectroscopic Characterization of 6-(4-Fluorophenyl)pyridazin-3-amine: A Technical Guide

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Compound of Interest

Compound Name:	*6-(4-Fluorophenyl)pyridazin-3-amine*
CAS No.:	*105538-07-6*
Cat. No.:	*B021428*

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Introduction

6-(4-Fluorophenyl)pyridazin-3-amine is a heterocyclic amine containing a pyridazine core, a class of compounds of significant interest in medicinal chemistry and drug development due to their diverse pharmacological activities.[1] Accurate structural elucidation and characterization of such molecules are paramount for understanding their structure-activity relationships (SAR) and ensuring their quality and purity. This technical guide provides an in-depth overview of the spectroscopic data for **6-(4-Fluorophenyl)pyridazin-3-amine**, focusing on Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS). As direct experimental data is not readily available in public literature, this guide will present predicted spectroscopic data based on the analysis of structurally analogous compounds and computational methods.[2][3] Furthermore, it will detail the robust experimental protocols for acquiring and validating such data, ensuring scientific integrity and reproducibility.

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Predicted Spectroscopic Data

The following tables summarize the predicted ^{1}H and ^{13}C NMR chemical shifts and key mass spectrometry fragments for **6-(4-Fluorophenyl)pyridazin-3-amine**. These predictions are derived from established principles of NMR and MS, and by comparative analysis of related arylpyridazine derivatives found in the literature.[4][5]

Predicted ^{1}H NMR Data (500 MHz, DMSO-d_6)

Protons	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
NH_2	6.5 - 7.0	Broad Singlet	-
H-4	7.0 - 7.2	Doublet	9.0 - 9.5
H-5	7.8 - 8.0	Doublet	9.0 - 9.5
H-2', H-6'	8.0 - 8.2	Multiplet	-
H-3', H-5'	7.3 - 7.5	Multiplet	-

Predicted ^{13}C NMR Data (125 MHz, DMSO-d_6)

Carbon Atom	Predicted Chemical Shift (δ, ppm)
C-3	160 - 162
C-4	115 - 117
C-5	128 - 130
C-6	150 - 152
C-1'	130 - 132
C-2', C-6'	129 - 131 (d, JC-F ≈ 8-9 Hz)
C-3', C-5'	115 - 117 (d, JC-F ≈ 21-22 Hz)
C-4'	162 - 164 (d, JC-F ≈ 245-250 Hz)

Causality Behind Predicted Chemical Shifts

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The predicted chemical shifts are based on the electronic environment of each nucleus. The electron-withdrawing nature of the nitrogen atoms in the pyridazine ring deshields the adjacent protons and carbons, resulting in higher chemical shifts (downfield).[6] The amino group ($-NH_2$) is electron-donating, which shields the protons on the pyridazine ring to some extent. In the 4-fluorophenyl ring, the fluorine atom, being highly electronegative, strongly deshields the directly attached carbon (C-4') and influences the chemical shifts of the other carbons in the ring through resonance and inductive effects, leading to the characteristic doublet splitting patterns due to C-F coupling.[7]

Mass Spectrometry: Predicted Fragmentation Pathway

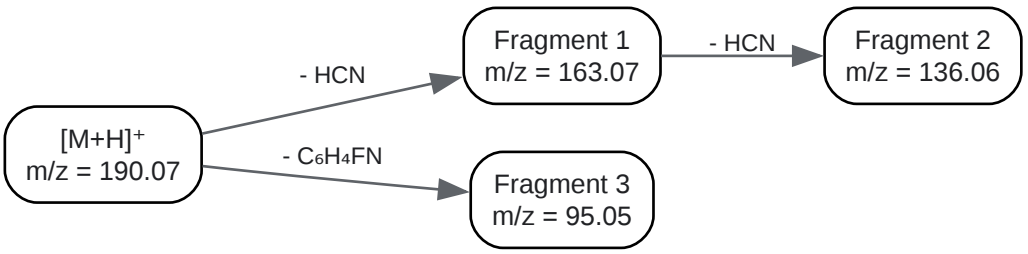
Electrospray ionization (ESI) in positive ion mode is a suitable method for the analysis of **6-(4-Fluorophenyl)pyridazin-3-amine**, as the basic nitrogen atoms are readily protonated.[8] The expected molecular ion peak $[M+H]^+$ would be observed at m/z 190.07.

The fragmentation of pyridazine derivatives is influenced by the substituents on the ring.[9] A plausible fragmentation pathway for **6-(4-Fluorophenyl)pyridazin-3-amine** is initiated by the loss of small neutral molecules.

Molecular Structure and Numbering

Caption: Molecular structure of **6-(4-Fluorophenyl)pyridazin-3-amine** with atom numbering.

Predicted ESI-MS Fragmentation Pathway



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Caption: Predicted fragmentation pathway of **6-(4-Fluorophenyl)pyridazin-3-amine** in ESI-MS.

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Experimental Protocols

To ensure the generation of high-quality and reliable spectroscopic data, the following detailed experimental protocols are recommended.

NMR Spectroscopy Protocol

This protocol outlines the steps for acquiring ^{1}H and ^{13}C NMR spectra.

NMR Sample Preparation and Acquisition Workflow

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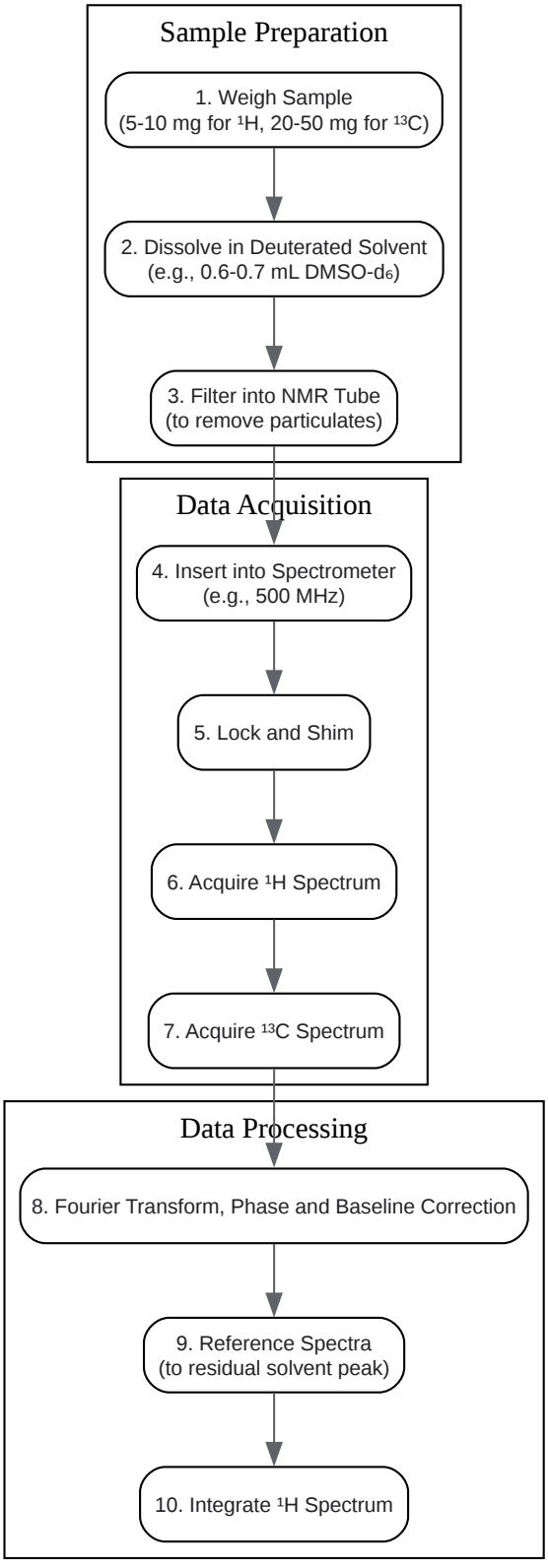

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Caption: Workflow for NMR sample preparation, data acquisition, and processing.

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I. Sample Preparation

- Sample Weighing: Accurately weigh approximately 5-10 mg of **6-(4-Fluorophenyl)pyridazin-3-amine** for ^{1}H NMR, and 20-50 mg for ^{13}C NMR, into a clean, dry vial.[10]
- Solvent Selection: Due to the polar nature of the amine and the aromatic rings, a polar aprotic deuterated solvent such as DMSO-d_6 is a suitable choice.[11] Chloroform-d ($CDCl_3$) could also be used, but may result in broader NH_2 signals.
- Dissolution: Add approximately 0.6-0.7 mL of the chosen deuterated solvent to the vial and gently agitate to ensure complete dissolution.[12]
- Filtration: To remove any particulate matter that can degrade spectral quality, filter the solution through a small plug of glass wool or a syringe filter directly into a clean 5 mm NMR tube.[13]

II. NMR Data Acquisition

- Instrumentation: Use a high-field NMR spectrometer (e.g., 400 or 500 MHz) for better signal dispersion.[14]
- Locking and Shimming: Insert the sample into the spectrometer. The instrument's software will use the deuterium signal from the solvent to "lock" the magnetic field, ensuring stability. Perform automated or manual shimming to optimize the magnetic field homogeneity, which is crucial for obtaining sharp spectral lines.
- ^{1}H NMR Acquisition: Acquire the ^{1}H NMR spectrum using standard pulse sequences. A sufficient number of scans should be averaged to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition: Acquire the ^{13}C NMR spectrum. As the ^{13}C nucleus has a low natural abundance and sensitivity, a larger number of scans will be required compared to ^{1}H NMR.[10] Using a proton-decoupled pulse sequence will simplify the spectrum to single lines for each unique carbon.

III. Data Processing

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- Fourier Transformation: Apply a Fourier transform to the acquired free induction decay (FID) to obtain the frequency-domain NMR spectrum.
- Phasing and Baseline Correction: Manually or automatically correct the phase of the spectrum to ensure all peaks are in the positive absorptive mode. Apply a baseline correction to obtain a flat baseline.
- Referencing: Calibrate the chemical shift axis by referencing the spectrum to the residual solvent peak (e.g., DMSO-d_6 at δ 2.50 ppm for ^{1}H and δ 39.52 ppm for ^{13}C).
- Integration and Peak Picking: For the ^{1}H NMR spectrum, integrate the area under each peak to determine the relative number of protons. For both ^{1}H and ^{13}C spectra, identify and list the chemical shift of each peak.

Mass Spectrometry Protocol

This protocol outlines the steps for acquiring ESI-MS data.

I. Sample Preparation

- Stock Solution: Prepare a stock solution of **6-(4-Fluorophenyl)pyridazin-3-amine** at a concentration of approximately 1 mg/mL in a suitable solvent such as methanol or acetonitrile.[15]
- Working Solution: Dilute the stock solution with the same solvent to a final concentration of 1-10 µg/mL.[15] The optimal concentration may need to be determined empirically.
- Acidification (Optional): To promote protonation and enhance the signal in positive ion mode, a small amount of a volatile acid like formic acid (0.1% v/v) can be added to the final solution.[15]

II. MS Data Acquisition

- Instrumentation: Use a mass spectrometer equipped with an electrospray ionization (ESI) source. This can be a standalone instrument or coupled with a liquid chromatography (LC) system (LC-MS).[16]

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- Infusion/Injection: Introduce the sample into the ESI source via direct infusion using a syringe pump or by injection into an LC system.
- ESI Source Parameters: Optimize the ESI source parameters, including the capillary voltage (typically 2.5–4.5 kV for positive mode), nebulizing gas flow, and drying gas temperature and flow, to achieve a stable and strong signal for the molecular ion.[8]
- Mass Analyzer Settings: Set the mass analyzer to scan a relevant m/z range (e.g., m/z 50-500) to detect the molecular ion and expected fragment ions.
- Tandem MS (MS/MS): To confirm the structure and elucidate fragmentation pathways, perform tandem mass spectrometry (MS/MS). Isolate the protonated molecular ion ($[M+H]^+$) and subject it to collision-induced dissociation (CID) with an inert gas (e.g., argon or nitrogen). Acquire the resulting product ion spectrum.[17]

III. Data Analysis

- Molecular Ion Identification: Identify the peak corresponding to the protonated molecule $[M+H]^+$.
- Fragment Ion Analysis: Analyze the MS/MS spectrum to identify the major fragment ions. Propose fragmentation pathways that are consistent with the observed product ions.
- High-Resolution Mass Spectrometry (HRMS): For unambiguous elemental composition determination, acquire data on a high-resolution mass spectrometer (e.g., TOF or Orbitrap). The measured accurate mass should be within 5 ppm of the calculated exact mass.[9]

Conclusion

This technical guide provides a comprehensive framework for the spectroscopic characterization of **6-(4-Fluorophenyl)pyridazin-3-amine** using NMR and MS. While direct experimental data is pending, the predicted spectra, based on sound chemical principles and data from analogous compounds, offer a robust starting point for researchers. The detailed, self-validating protocols for data acquisition and analysis are designed to ensure the generation of high-quality, reproducible data, which is essential for advancing research and development in the pharmaceutical sciences.

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